

Application Note: Titrimetric Determination of Iron(II) Sulfate Purity

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Compound of Interest

Compound Name: Sulphate heptahydrate

CAS No.: 642485-72-1

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Introduction

Iron(II) sulfate (FeSO_4) is a critical component in various pharmaceutical formulations, primarily for the treatment and prevention of iron-deficiency anemia. Ensuring the purity of this raw material is paramount for guaranteeing the safety, efficacy, and quality of the final drug product. Titrimetric analysis offers a robust, reliable, and cost-effective method for quantifying the iron(II) content and, consequently, the purity of iron(II) sulfate.

This application note details two widely accepted redox titration methods for the determination of iron(II) sulfate purity:

- **Permanganometric Titration:** Utilizes a standardized solution of potassium permanganate (KMnO_4) as the titrant. The permanganate ion (MnO_4^-) is a strong oxidizing agent that reacts with iron(II) ions (Fe^{2+}). The endpoint is self-indicating, marked by the persistence of the purple color of the permanganate ion.[\[1\]](#)

- Cerimetric Titration: Employs a standardized solution of cerium(IV) sulfate ($\text{Ce}(\text{SO}_4)_2$) as the titrant. Cerium(IV) ions (Ce^{4+}) are potent oxidizing agents that react with Fe^{2+} in a 1:1 mole ratio.[2][3] A redox indicator, such as ferroin, is typically used to detect the endpoint, which is characterized by a sharp color change.[2][4]

Both methods are based on the oxidation of iron(II) to iron(III) and provide accurate and precise results when performed correctly. The choice of method may depend on factors such as reagent availability, potential interferences, and specific regulatory requirements.

Principle of the Titration Methods

The fundamental principle underlying both methods is a redox reaction where iron(II) ions are oxidized to iron(III) ions by a strong oxidizing agent (the titrant).

Permanganometric Titration: In an acidic medium (typically sulfuric acid), the permanganate ion is reduced to manganese(II) ion, while oxidizing iron(II) to iron(III).[1][5] The half-reactions and the overall net ionic equation are as follows:

- Oxidation: $5\text{Fe}^{2+} \rightarrow 5\text{Fe}^{3+} + 5\text{e}^-$
- Reduction: $\text{MnO}_4^- + 8\text{H}^+ + 5\text{e}^- \rightarrow \text{Mn}^{2+} + 4\text{H}_2\text{O}$
- Overall Reaction: $\text{MnO}_4^- + 5\text{Fe}^{2+} + 8\text{H}^+ \rightarrow \text{Mn}^{2+} + 5\text{Fe}^{3+} + 4\text{H}_2\text{O}$ [5]

Cerimetric Titration: In an acidic solution, cerium(IV) ions are reduced to cerium(III) ions as they oxidize iron(II) to iron(III). The reaction proceeds in a 1:1 stoichiometric ratio:[2][3]

- Overall Reaction: $\text{Ce}^{4+} + \text{Fe}^{2+} \rightarrow \text{Ce}^{3+} + \text{Fe}^{3+}$

Data Presentation

Reagent Specifications

Reagent	Formula	Molar Mass (g/mol)	Typical Concentration
Iron(II) Sulfate Heptahydrate	$\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$	278.01	Sample
Potassium Permanganate	KMnO_4	158.03	0.02 M (0.1 N)
Cerium(IV) Sulfate	$\text{Ce}(\text{SO}_4)_2$	332.24	0.1 M (0.1 N)
Sodium Oxalate	$\text{Na}_2\text{C}_2\text{O}_4$	134.00	Primary Standard
Sulfuric Acid	H_2SO_4	98.08	1 M
Ferroin Indicator	$\text{C}_{36}\text{H}_{24}\text{FeN}_6\text{SO}_4$	692.52	0.025 M

Example Titration Data and Purity Calculation (Permanganometry)

Parameter	Trial 1	Trial 2	Trial 3
Mass of Iron(II) Sulfate Sample (g)	0.5012	0.5005	0.5020
Initial Burette Reading (mL)	0.00	0.00	0.00
Final Burette Reading (mL)	18.05	17.98	18.10
Volume of KMnO ₄ used (mL)	18.05	17.98	18.10
Molarity of KMnO ₄ (mol/L)	0.0200	0.0200	0.0200
Moles of KMnO ₄ (mol)	3.61×10^{-4}	3.60×10^{-4}	3.62×10^{-4}
Moles of Fe ²⁺ (mol)	1.805×10^{-3}	1.800×10^{-3}	1.810×10^{-3}
Mass of FeSO ₄ ·7H ₂ O (g)	0.5018	0.5004	0.5032
Purity (%)	100.12	99.98	100.24
Average Purity (%)	{100.11}		
Standard Deviation	{0.13}		

Experimental Protocols

Protocol 1: Permanganometric Titration

4.1.1. Materials and Reagents:

- Iron(II) sulfate heptahydrate (FeSO₄·7H₂O) sample
- Potassium permanganate (KMnO₄)
- Sodium oxalate (Na₂C₂O₄), primary standard grade
- Concentrated sulfuric acid (H₂SO₄)

- Distilled or deionized water
- Analytical balance
- Volumetric flasks (250 mL, 500 mL)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flasks (250 mL)
- Heating plate

4.1.2. Preparation of 0.02 M Potassium Permanganate Solution:

- Weigh approximately 3.2 g of KMnO_4 and dissolve it in 1000 mL of distilled water.
- Boil the solution for about an hour to oxidize any organic matter present.
- Allow the solution to cool and stand for at least 24 hours in the dark to allow for the precipitation of manganese dioxide (MnO_2).
- Carefully decant or filter the supernatant solution through a sintered glass funnel to obtain a clear solution. Store in a clean, dark bottle.

4.1.3. Standardization of Potassium Permanganate Solution:

- Accurately weigh about 0.2 g of dried primary standard sodium oxalate into a 250 mL Erlenmeyer flask.
- Add approximately 100 mL of distilled water and 20 mL of 1 M sulfuric acid.
- Heat the solution to 60-70°C.[6]
- Titrate the hot solution with the prepared KMnO_4 solution. The endpoint is reached when the first persistent pink color remains for about 30 seconds.[7]
- Record the volume of KMnO_4 used and calculate the exact molarity.

4.1.4. Titration of Iron(II) Sulfate:

- Accurately weigh about 0.5 g of the iron(II) sulfate heptahydrate sample into a 250 mL Erlenmeyer flask.
- Dissolve the sample in approximately 100 mL of distilled water and add 20 mL of 1 M sulfuric acid. The acid is added to prevent the oxidation of iron(II) by air and to provide the necessary acidic medium for the reaction.[\[8\]](#)[\[9\]](#)
- Titrate the solution with the standardized KMnO_4 solution until the first permanent pale pink color is observed.[\[9\]](#)
- Record the volume of KMnO_4 solution consumed.
- Repeat the titration at least two more times for precision.

4.1.5. Calculation of Purity:

The percentage purity of iron(II) sulfate heptahydrate is calculated using the following formula:

$$\text{Purity (\%)} = (V \times M \times 5 \times \text{Molar Mass of FeSO}_4 \cdot 7\text{H}_2\text{O}) / (\text{Mass of Sample}) \times 100$$

Where:

- V = Volume of KMnO_4 solution used (L)
- M = Molarity of KMnO_4 solution (mol/L)
- 5 = Stoichiometric ratio of Fe^{2+} to MnO_4^- [\[5\]](#)
- Molar Mass of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ = 278.01 g/mol

Protocol 2: Cerimetric Titration

4.2.1. Materials and Reagents:

- Iron(II) sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$) sample
- Ammonium cerium(IV) sulfate dihydrate ($(\text{NH}_4)_4\text{Ce}(\text{SO}_4)_4 \cdot 2\text{H}_2\text{O}$)

- Ammonium iron(II) sulfate hexahydrate $((\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O})$, primary standard grade
- Concentrated sulfuric acid (H_2SO_4)
- Ferroin indicator solution
- Distilled or deionized water
- Analytical balance
- Volumetric flasks (500 mL)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flasks (250 mL)

4.2.2. Preparation of 0.1 M Cerium(IV) Sulfate Solution:

- To 500 mL of distilled water, cautiously add 28 mL of concentrated sulfuric acid and allow the solution to cool.
- Weigh approximately 63.2 g of ammonium cerium(IV) sulfate dihydrate and dissolve it in the cooled acid solution.
- Transfer the solution to a 1000 mL volumetric flask and dilute to the mark with distilled water.

4.2.3. Standardization of Cerium(IV) Sulfate Solution:

- Accurately weigh about 0.8 g of primary standard ammonium iron(II) sulfate hexahydrate into a 250 mL Erlenmeyer flask.
- Dissolve the solid in 100 mL of 1 M sulfuric acid.
- Add 2-3 drops of ferroin indicator.
- Titrate with the prepared cerium(IV) sulfate solution. The endpoint is indicated by a sharp color change from red to pale blue/green.[2]

- Record the volume of $\text{Ce}(\text{SO}_4)_2$ used and calculate the exact molarity.

4.2.4. Titration of Iron(II) Sulfate:

- Accurately weigh about 0.5 g of the iron(II) sulfate heptahydrate sample into a 250 mL Erlenmeyer flask.^[2]
- Dissolve the sample in approximately 100 mL of distilled water and add 20 mL of 1 M sulfuric acid.
- Add 2-3 drops of ferroin indicator.
- Titrate the solution with the standardized 0.1 M cerium(IV) sulfate solution until the endpoint color change (red to pale blue/green) is observed.^[2]
- Record the volume of $\text{Ce}(\text{SO}_4)_2$ solution consumed.
- Repeat the titration at least two more times for accuracy.

4.2.5. Calculation of Purity:

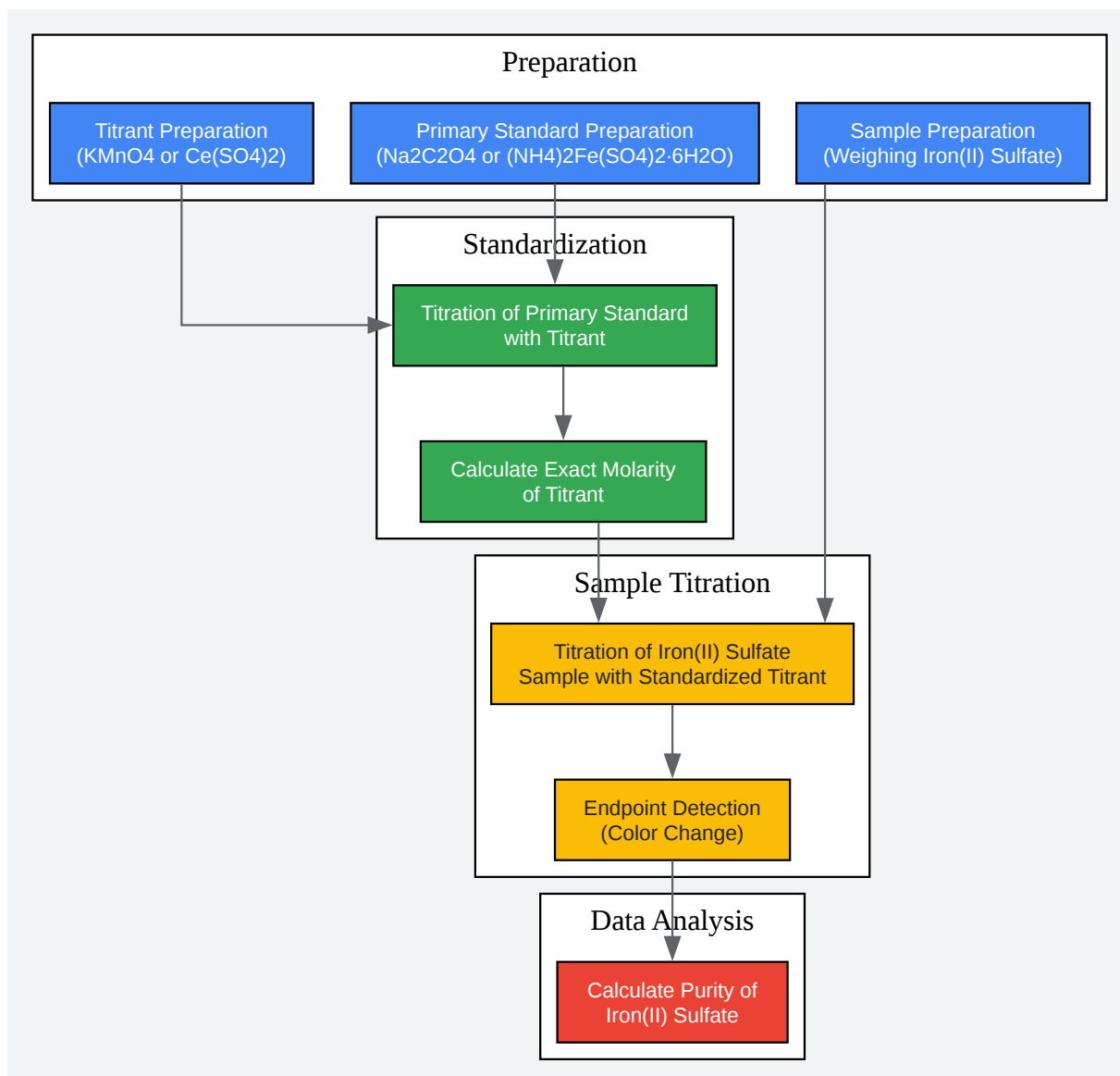
The percentage purity of iron(II) sulfate heptahydrate is calculated using the following formula:

$$\text{Purity (\%)} = (V \times M \times \text{Molar Mass of } \text{FeSO}_4 \cdot 7\text{H}_2\text{O}) / (\text{Mass of Sample}) \times 100$$

Where:

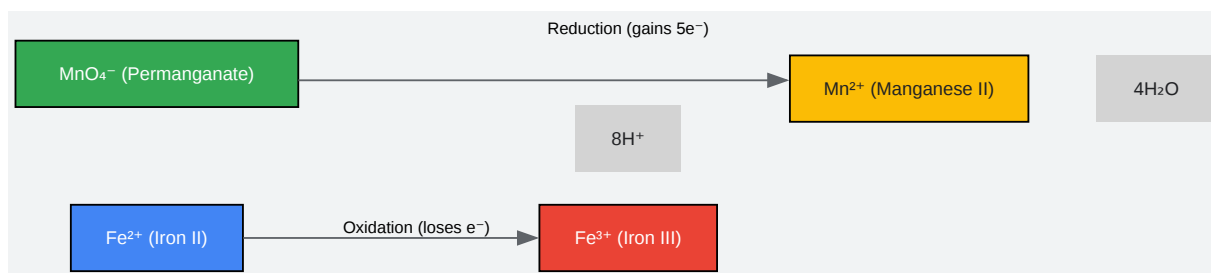
- V = Volume of $\text{Ce}(\text{SO}_4)_2$ solution used (L)
- M = Molarity of $\text{Ce}(\text{SO}_4)_2$ solution (mol/L)
- Molar Mass of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ = 278.01 g/mol

Visualizations



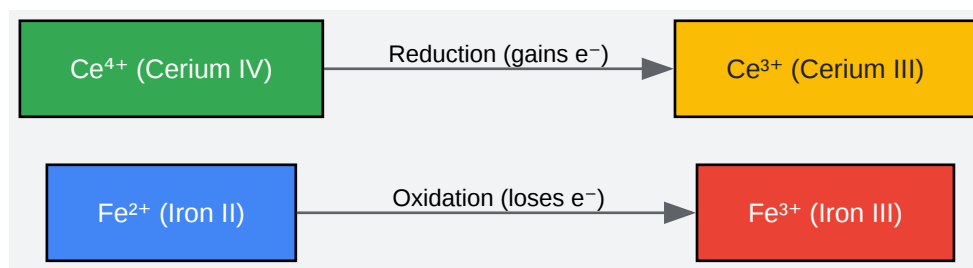
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Caption: Experimental workflow for the titrimetric determination of iron(II) sulfate purity.



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Caption: Redox reactions in permanganometric titration of iron(II).



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Caption: Redox reactions in cerimetric titration of iron(II).

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